High-Precision Quantification of N-(piperidin-2-ylmethyl)benzamide: Method Development and Validation

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Compound of Interest

Compound Name:	*N-(piperidin-2-ylmethyl)benzamide*
CAS No.:	*127722-73-0*
Cat. No.:	*B180551*

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Introduction & Physicochemical Context

N-(piperidin-2-ylmethyl)benzamide (CAS: 53870-13-2 / 127722-73-0) is a critical pharmacophore often encountered as an intermediate in the synthesis of anti-arrhythmic agents (e.g., Flecainide analogs) and local anesthetics. Its quantification is essential for purity assessment during API synthesis and for trace impurity profiling in final drug products.

The Analytical Challenge

The molecule presents a "dual-personality" challenge for chromatographers:

- The Benzamide Moiety: Provides a stable UV chromophore ($ \lambda_{max} \approx 230-254 \text{ nm} $), making it suitable for standard HPLC-UV.
- The Piperidine Ring: Contains a secondary amine with a

  . In standard reverse-phase conditions (pH 4-7), this amine is protonated (

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), leading to severe peak tailing due to ionic interactions with residual silanols on the silica backbone of HPLC columns.

This guide provides two distinct, validated approaches: a robust HPLC-UV method for routine QC (high concentration) and a sensitive LC-MS/MS method for trace bioanalysis or genotoxic impurity screening.

Analytical Workflow Overview

The following diagram illustrates the decision matrix for selecting the appropriate quantification pathway based on sample matrix and sensitivity requirements.

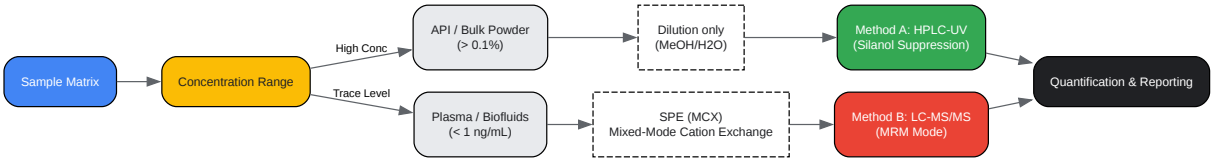

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Figure 1: Decision tree for selecting the appropriate analytical workflow based on sample origin and required sensitivity.

Method A: HPLC-UV (Quality Control & Purity)

Objective: Routine quantification of **N-(piperidin-2-ylmethyl)benzamide** in bulk drug substance or reaction mixtures.

The "Silanol Suppression" Strategy

To combat the peak tailing caused by the basic piperidine nitrogen, this protocol utilizes a Chaotropic Buffer System with Triethylamine (TEA). TEA acts as a "sacrificial base," saturating the silanol sites on the column so the analyte can elute with a symmetrical peak shape.

Chromatographic Conditions

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Parameter	Specification	Rationale
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus or Waters Symmetry),	High surface area with dense bonding to minimize silanol exposure.
Mobile Phase A	20 mM Potassium Phosphate (pH 3.0) + 0.1% Triethylamine (TEA)	Low pH ensures analyte is fully ionized; TEA blocks silanols.
Mobile Phase B	Acetonitrile (HPLC Grade)	Strong organic modifier for elution.
Flow Rate	1.0 mL/min	Standard backpressure balance.
Gradient	0-2 min: 5% B; 2-15 min: 5% 60% B; 15-20 min: 60% B.	Gradient required to separate from potential lipophilic dimers.
Detection	UV @ 230 nm	Max absorbance of benzamide; 254 nm is an alternative (less sensitive but more selective).
Temperature	30°C	Improves mass transfer and peak sharpness.
Injection	10	Avoid overloading to maintain peak symmetry.

System Suitability Criteria

- Tailing Factor (

  ): NMT 1.5 (Critical parameter for basic analytes).

- Theoretical Plates (

  ): > 5000.

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- RSD (n=6): < 2.0% for retention time and area.

Method B: LC-MS/MS (Bioanalysis & Trace Impurities)

Objective: Quantification of trace levels (pg/mL to ng/mL) in plasma or complex matrices.

Mass Spectrometry Logic

The molecule (

) protonates easily on the piperidine nitrogen.

- Precursor Ion:
- Fragmentation: Collision Induced Dissociation (CID) typically cleaves the amide bond or the piperidine ring.
  - Quantifier Ion:105.0 m/z (Benzoyl cation, highly stable).
  - Qualifier Ion:84.1 m/z (Piperidine ring fragment).

LC-MS/MS Protocol

Parameter	Specification
Column	C18 UHPLC (e.g., Waters BEH C18),
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Ionization	ESI Positive ( )
MRM Transitions	219.3 105.0 (CE: 25 eV) 219.3 84.1 (CE: 35 eV)

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Fragmentation Pathway Visualization

Understanding the fragmentation is vital for confirming identity and troubleshooting matrix interference.

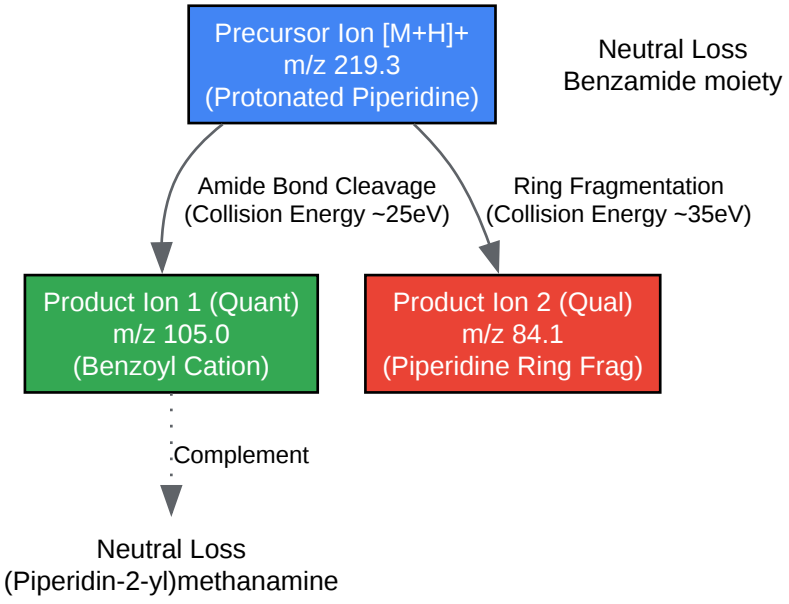

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Figure 2: Proposed ESI+ fragmentation pathway for **N-(piperidin-2-ylmethyl)benzamide**.

Sample Preparation: Mixed-Mode SPE

For biological matrices (plasma/urine), simple protein precipitation is often insufficient due to ion suppression. Mixed-Mode Cation Exchange (MCX) is the gold standard for basic drugs.

Protocol:

- Conditioning: 1 mL MeOH followed by 1 mL Water.
- Loading: Dilute sample 1:1 with

  (acidifies matrix, ensures analyte is charged). Load onto MCX cartridge.
- Wash 1 (Acidic): 1 mL

  (removes proteins/acidic interferences).

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- Wash 2 (Organic): 1 mL MeOH (removes neutral hydrophobic interferences; analyte stays bound by ionic interaction).
- Elution: 1 mL

  . (High pH neutralizes the piperidine nitrogen, releasing it from the sorbent).
- Reconstitution: Evaporate to dryness and reconstitute in Mobile Phase A.

Method Validation (ICH Q2(R1))

To ensure regulatory compliance, the following validation parameters must be established:

- Linearity:
  - Range: 80% to 120% of target concentration.
  - Criteria:

    .[1][2]
- Accuracy (Recovery):
  - Spike samples at 50%, 100%, and 150% levels.
  - Acceptance:

    recovery.
- Precision:
  - Repeatability: 6 injections of the same sample (

).
  - Intermediate Precision: Different days/analysts (

).
- Specificity:

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- Inject blank matrix and forced degradation samples (acid/base/oxidative stress) to ensure no interference at the retention time.

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